

An In-depth Technical Guide to 2,6-Dimethyl-5-heptenal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethyl-5-heptenal

Cat. No.: B093204

[Get Quote](#)

This technical guide provides a comprehensive overview of **2,6-Dimethyl-5-heptenal**, a significant aliphatic aldehyde in the flavor and fragrance industries. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and common applications.

Chemical Identity and Nomenclature

2,6-Dimethyl-5-heptenal is an organic compound classified as a medium-chain aldehyde and a monounsaturated fatty aldehyde.^{[1][2]} It is a key component in creating melon and cucumber fragrances and is also found naturally in organisms like *Magnolia officinalis* and *Glycine max.*^{[1][3]}

Synonyms and Common Names:

A variety of synonyms and trade names are used to identify **2,6-Dimethyl-5-heptenal**:

- (±)-2,6-Dimethyl-5-heptenal^[1]
- 2,6-Dimethyl-5-hepten-1-al^{[3][4]}
- 2,6-Dimethylhept-5-enal^{[1][4]}
- 5-HEPTENAL, 2,6-DIMETHYL-^[1]
- Bergamal^{[1][4]}

- Dimethyl heptenal[1][2][5]
- Melon aldehyde[6]
- Melonal[1][4][6][7][8][9]
- MELOMOR[1]
- 2,6-DMH[1][2][5]

Chemical Identifiers:

Identifier	Value
CAS Number	106-72-9[1][3][4][7][8]
EC Number	203-427-2[1][7][9]
FEMA Number	2389[1][9]
UNII	Z331YX9EL9[1]

Physicochemical Properties

2,6-Dimethyl-5-heptenal is typically a colorless to pale yellow liquid.[6] It is soluble in alcohol and paraffin oil but insoluble in water.[3]

Quantitative Data Summary:

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ O	[3][6][7][8]
Molecular Weight	140.22 g/mol	[1][3][7][8]
Density	0.851 - 0.879 g/mL at 25 °C	[7][9]
Boiling Point	116-124 °C at 100 mmHg	[3][6][7][9]
Refractive Index	n ₂₀ /D 1.442 - 1.447	[3][6][7]
Flash Point	62 °C (143.6 °F)	[9]
Appearance	Colorless to pale yellow liquid	[6][10]
Odor Profile	Green, melon, cucumber, sweet, watermelon	[3][9]

Experimental Protocols

Synthesis of **2,6-Dimethyl-5-heptenal**:

A common method for the synthesis of **2,6-Dimethyl-5-heptenal** involves the Darzens reaction of 6-methyl-5-hepten-2-one with ethyl chloroacetate. The process proceeds through an intermediate glycidate which is then saponified and decarboxylated to yield the final product.[3]

Another patented synthetic route involves a multi-step process:[11]

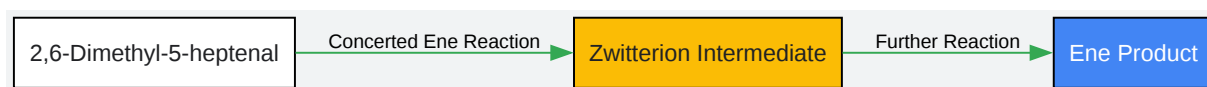
- Reduction: 6-methyl-5-hepten-2-one is reduced using aluminum isopropoxide in a benzene or toluene solution at 60-120°C. This is followed by acid hydrolysis to produce 6-methyl-5-hepten-2-ol.[11]
- Halogenation: The resulting alcohol is reacted with a halogenating agent (such as phosphorus trichloride, phosphorus tribromide, or thionyl chloride) at -10 to 80°C to form 2-chloro-6-methyl-5-heptene or 2-bromo-6-methyl-5-heptene.[11]
- Grignard Reaction and Addition: The halogenated compound reacts with magnesium to form a Grignard reagent. This reagent then undergoes a Grignard addition reaction with a formate

(like methyl, ethyl, or propyl formate) at -10 to 30°C. The final product, **2,6-dimethyl-5-heptenal**, is obtained after acid hydrolysis and vacuum distillation.[11]

Chemical Reactions and Workflows

Concerted Ene Reaction:

2,6-Dimethyl-5-heptenal can undergo a concerted ene reaction to form a zwitterion, which then further reacts to yield the ene product.[3][7][8] This reactivity is a key aspect of its chemical behavior and potential for use in organic synthesis.[6]

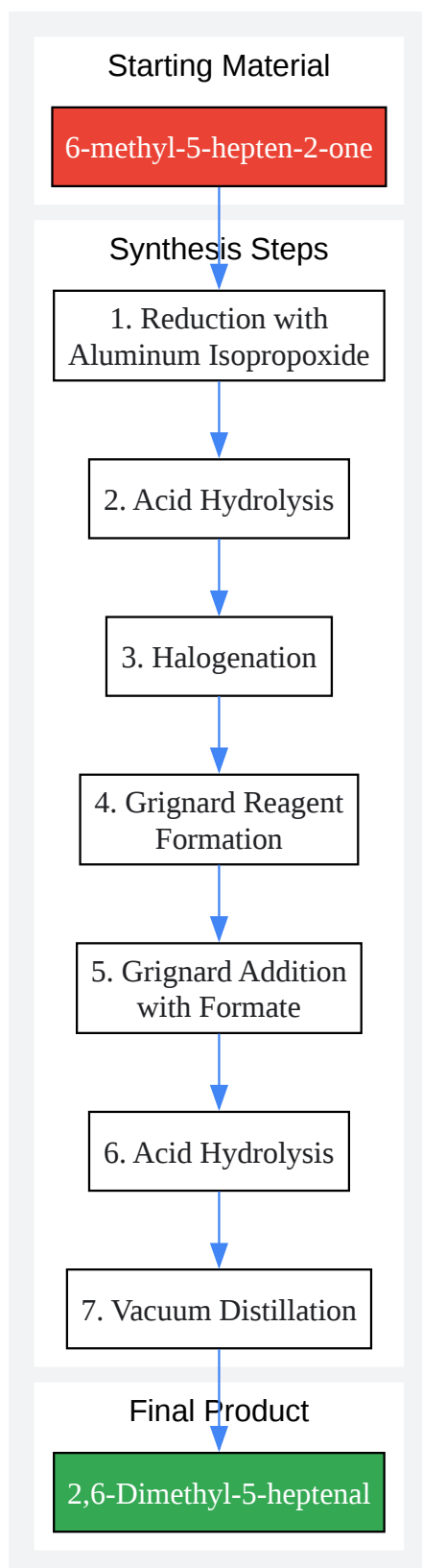


[Click to download full resolution via product page](#)

A diagram illustrating the concerted ene reaction of **2,6-Dimethyl-5-heptenal**.

Synthesis Workflow:

The synthesis method described in the patent can be visualized as a multi-step workflow, highlighting the progression from starting materials to the final product.



[Click to download full resolution via product page](#)

A workflow diagram of the synthesis of **2,6-Dimethyl-5-heptenal**.

Applications and Uses

The primary applications of **2,6-Dimethyl-5-heptenal** are in the flavor and fragrance industries.
[6][12]

- **Fragrance:** It is used to impart fresh, green, and melon-like notes to perfumes, air fresheners, and personal care products.[3][12]
- **Flavor:** It is used in small amounts as a flavoring agent in foods and beverages to enhance fruit notes, particularly melon and cucumber.[1][6][12] It is recognized as a synthetic flavoring substance permitted for direct addition to food for human consumption.[13]
- **Organic Synthesis:** Due to its chemical reactivity, it serves as a versatile intermediate in the synthesis of more complex molecules for pharmaceuticals and agrochemicals.[6][12]

Safety and Handling

2,6-Dimethyl-5-heptenal is classified as a combustible liquid and may cause an allergic skin reaction.[9][10] Standard safety precautions, including the use of personal protective equipment such as gloves and eye protection, should be followed when handling this chemical.
[9] It should be stored in a well-ventilated place and kept cool.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (+/-)-2,6-Dimethyl-5-heptenal | C₉H₁₆O | CID 61016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: Showing metabocard for (±)-2,6-Dimethyl-5-heptenal (HMDB0031834) [hmdb.ca]
- 3. 2,6-Dimethyl-5-heptenal | 106-72-9 [chemicalbook.com]
- 4. 5-Heptenal, 2,6-dimethyl- [webbook.nist.gov]

- 5. Showing Compound ($\pm$)-2,6-Dimethyl-5-heptenal (FDB008513) - FooDB [foodb.ca]
- 6. chemimpex.com [chemimpex.com]
- 7. 2,6-Dimethyl-5-heptenal technical grade, 80 106-72-9 [sigmaaldrich.com]
- 8. scbt.com [scbt.com]
- 9. 2,6-Dimethyl-5-heptenal stabilized, FCC, FG 106-72-9 [sigmaaldrich.com]
- 10. 2,6-Dimethyl-5-heptenal | 106-72-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. CN101016233A - Synthetic method for 2,6-dimethy-5-heptenal - Google Patents [patents.google.com]
- 12. 2,6-Dimethyl-5-heptenal - Career Henan Chemical Co. [coreychem.com]
- 13. GSRS [precision.fda.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Dimethyl-5-heptenal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093204#2-6-dimethyl-5-heptenal-synonyms-and-common-names]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com